

Technical Guide: Spectral Characterization of 4-(1-Oxo-2-phenylethyl)benzoic Acid[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(1-Oxo-2-phenylethyl)benzoic acid

CAS No.: 108766-35-4

Cat. No.: B034051

[Get Quote](#)

Executive Summary & Chemical Identity

4-(1-Oxo-2-phenylethyl)benzoic acid (also known as 4-(Phenylacetyl)benzoic acid or 4-Carboxydeoxybenzoin) is a bifunctional aromatic building block containing a carboxylic acid and a deoxybenzoin (benzyl phenyl ketone) moiety.[1] Its specific structure renders it a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and advanced polymer precursors.[1]

- CAS Number: 108766-35-4[1]
- Molecular Formula: C₁₅H₁₂O₃[1]
- Molecular Weight: 240.26 g/mol [1]
- IUPAC Name: 4-(2-Phenylacetyl)benzoic acid[1]
- SMILES: O=C(O)c1ccc(cc1)C(=O)Cc2ccccc2[1]

Structural Analysis for Spectral Prediction

To ensure accurate characterization, the molecule is analyzed as two distinct magnetic and vibrational environments:

- The Electron-Deficient Core: A p-disubstituted benzene ring bearing two electron-withdrawing groups (COOH and C=O), creating a distinct AA'BB' system in NMR.[\[1\]](#)
- The Flexible Linker: A methylene bridge (-CH₂-) adjacent to a carbonyl and a phenyl ring, serving as a diagnostic "singlet" anchor in proton NMR.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below is synthesized from the spectral behavior of its parent fragments:

Deoxybenzoin (benzyl phenyl ketone) and 4-Acetylbenzoic acid.[\[1\]](#)

¹H NMR (400 MHz, DMSO-d₆)

Solvent Choice: DMSO-d₆ is the preferred solvent due to the low solubility of the carboxylic acid moiety in CDCl₃ and to prevent the dimerization of the acid, which can obscure carbonyl signals.[\[1\]](#)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
13.10	Broad Singlet	1H	-COOH	Exchangeable acidic proton. ^[1] Highly deshielded due to hydrogen bonding and electronegativity. ^[1]
8.05 - 8.15	Doublet (d)	2H	Ar-H (a)	Protons ortho to the carboxylic acid. ^[1] The -COOH group exerts a strong deshielding cone effect. ^[1]
8.00 - 8.10	Doublet (d)	2H	Ar-H (b)	Protons ortho to the ketone. ^[1] The ketone is also electron-withdrawing, pushing these shifts downfield, often overlapping with H(a). ^[1]
7.20 - 7.35	Multiplet (m)	5H	Ph-H (c)	Protons on the monosubstituted phenyl ring. ^[1] These remain in the standard aromatic range as they are electronically

isolated from the EWGs.[1]

4.45

Singlet (s)

2H

-CH₂-

Diagnostic Peak.
[1] Deshielded by the adjacent carbonyl (anisotropic effect) and the phenyl ring (ring current).[1]

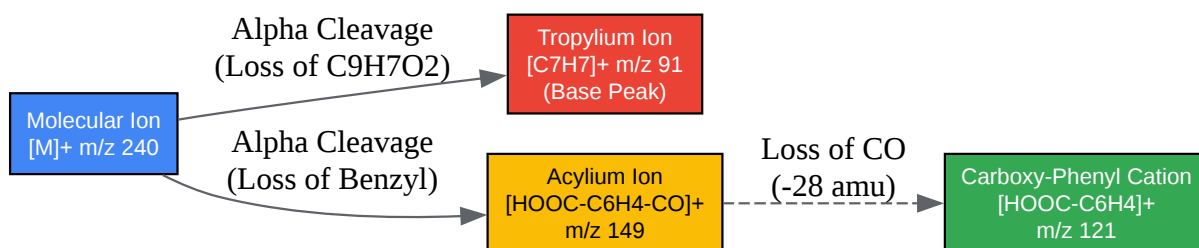
¹³C NMR (100 MHz, DMSO-d₆)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
197.5	Quaternary (C=O)	Ketone Carbonyl.[1] Typical for aryl-alkyl ketones.[1]
166.8	Quaternary (COOH)	Acid Carbonyl.[1] Distinct from the ketone due to resonance with the -OH.[1]
139.5	Quaternary	Aromatic C-1 (Benzoic ring, ipso to ketone).[1]
135.0	Quaternary	Aromatic C-4 (Benzoic ring, ipso to COOH).[1]
134.8	Quaternary	Aromatic C-1' (Phenyl ring).[1]
129.5 - 130.0	Methine (CH)	Aromatic CH (Benzoic ring).[1]
128.5 - 129.0	Methine (CH)	Aromatic CH (Phenyl ring).[1]
44.8	Methylene (CH ₂)	Alpha-carbon.[1] Key verification of the intact phenylacetyl chain.

Mass Spectrometry (MS)

The fragmentation pattern of **4-(1-Oxo-2-phenylethyl)benzoic acid** is dominated by alpha-cleavage adjacent to the carbonyl group.[1] This is a self-validating protocol: the presence of the tropylium ion (m/z 91) and the acylium ion (m/z 149) confirms the connectivity.[1]

Fragmentation Pathway Visualization



[Click to download full resolution via product page](#)

Caption: Primary fragmentation pathway under Electron Impact (EI) ionization (70 eV).

Key Ions Table

m/z (Mass-to-Charge)	Relative Abundance	Fragment Identity	Diagnostic Value
240	10-20%	[M] ⁺	Molecular Ion.[1] Confirms molecular weight.[1][2][3]
149	60-80%	[HOOC-C ₆ H ₄ -CO] ⁺	Acylium ion.[1] Confirms the benzoic acid moiety is attached to the carbonyl.
121	40-50%	[HOOC-C ₆ H ₄] ⁺	Loss of CO from the acylium ion.[1]
91	100% (Base)	[C ₇ H ₇] ⁺	Tropylium ion.[1] Confirms the presence of a benzyl group (-CH ₂ -Ph).[1]

Infrared (IR) Spectroscopy

IR analysis is critical for distinguishing the two carbonyl environments.^[1] The conjugation of the ketone with the benzene ring lowers its frequency, while the carboxylic acid shows characteristic broad hydrogen bonding features.^[1]

Wavenumber (cm ⁻¹)	Vibration Mode	Description
2500 - 3300	O-H Stretch	Broad, intense band characteristic of carboxylic acid dimers.
1680 - 1700	C=O ^[1] Stretch (Acid)	Typical aromatic carboxylic acid carbonyl.
1670 - 1685	C=O ^[1] Stretch (Ketone)	Aryl ketone. ^[1] Often appears as a shoulder or a split peak with the acid carbonyl due to conjugation lowering the frequency. ^[1]
1605, 1575	C=C Stretch	Aromatic ring skeletal vibrations.
700, 750	C-H Bend (oop)	Monosubstituted benzene ring (out-of-plane bending). ^[1]

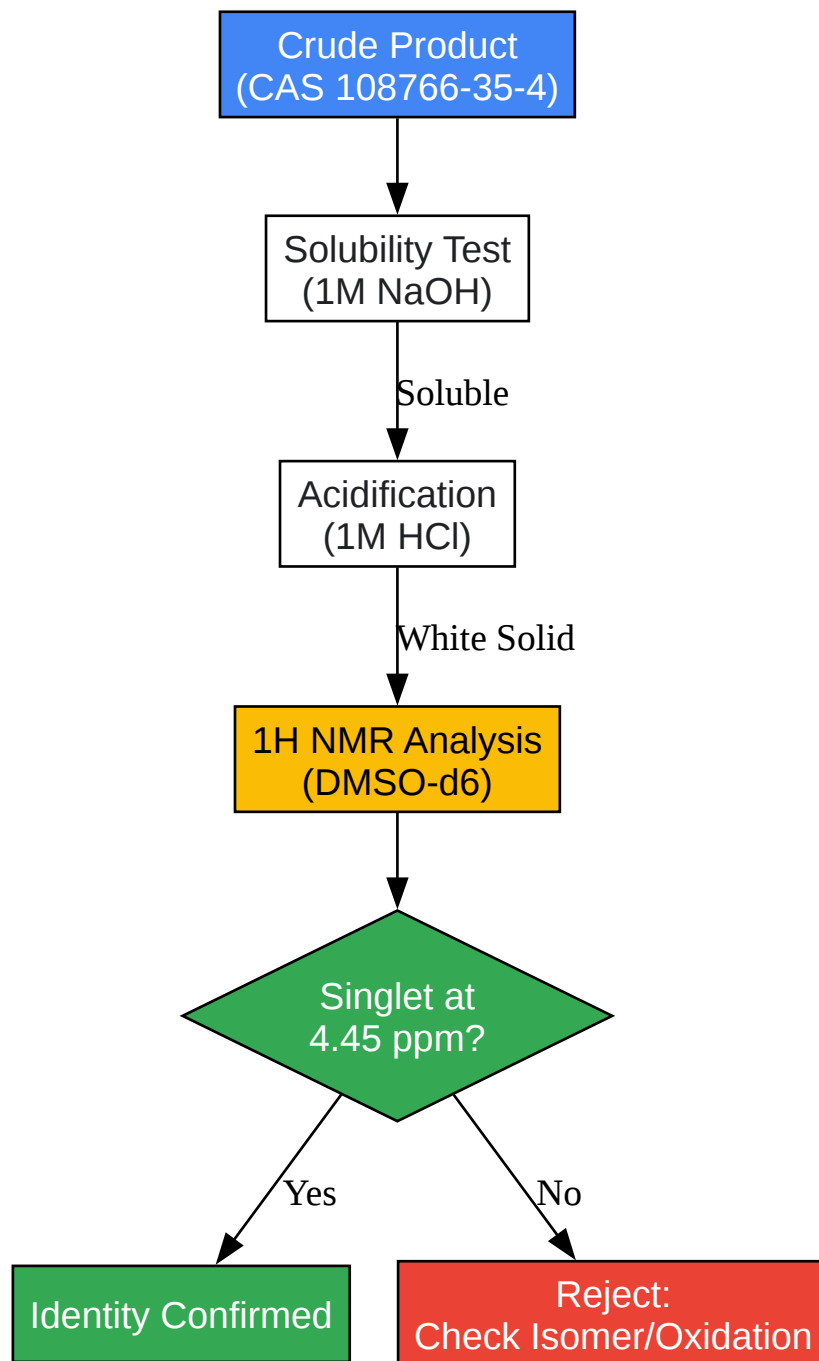
Experimental Validation Protocol

To validate the synthesis of CAS 108766-35-4 in a laboratory setting, follow this logic flow:

- Solubility Check: The compound should be soluble in dilute NaOH (forming the sodium salt) and reprecipitate upon acidification with HCl.^[1] This confirms the free -COOH group.^[1]
- TLC Monitoring: Use a mobile phase of Hexane:Ethyl Acetate:Acetic Acid (60:40:1).^[1] The acid group will cause tailing unless acetic acid is present.^[1]
- ¹H NMR Check: Look immediately for the singlet at ~4.45 ppm.^[1] If this appears as a triplet or multiplet, the methylene bridge is incorrect (likely an isomer).^[1] If the signal is absent, the

ketone reduction or oxidation has occurred.[1]

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step validation logic for confirming the chemical identity of the target molecule.

References

- National Institutes of Health (NIH) - PubChem. **4-(1-Oxo-2-phenylethyl)benzoic acid** (Compound Summary).^[1] Retrieved from [\[Link\]](#)^[1]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^[1] Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.^{[1][3][4]} (Authoritative source for fragment-based spectral prediction).^[1]
- NIST Mass Spec Data Center. Fragmentation of Deoxybenzoin Derivatives. National Institute of Standards and Technology.^{[1][2]} Retrieved from [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. Cyclohexanol [webbook.nist.gov]
- 3. spectrabase.com [spectrabase.com]
- 4. 2-(2-Phenylacetyl)benzoic acid | C₁₅H₁₂O₃ | CID 36343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of 4-(1-Oxo-2-phenylethyl)benzoic Acid^[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b034051/docs#technical-guide-spectral-characterization-of-4-1-oxo-2-phenylethyl-benzoic-acid-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)